

4-Nitroisophthalic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Nitroisophthalic acid

Cat. No.: B182632

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **4-Nitroisophthalic acid** (CAS No. 4315-09-7), a compound often utilized in pharmaceutical intermediates and other chemical syntheses. Adherence to strict safety protocols is paramount when working with this and any chemical substance. This document summarizes key quantitative data, outlines emergency procedures, and provides a logical workflow for safe handling.

Chemical Identification and Physical Properties

4-Nitroisophthalic acid is a solid organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C8H5NO6	[1]
Molecular Weight	211.13 g/mol	[1]
CAS Number	4315-09-7	[1][2]
Appearance	Off-white to yellow powder/solid	[3]
Melting Point	258-259 °C	
Boiling Point	492.9 ± 40.0 °C at 760 mmHg	
Flash Point	222.5 ± 15.8 °C	
Density	1.7 ± 0.1 g/cm ³	
Purity	98%	

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Nitroisophthalic acid** is classified as a hazardous substance.

Hazard Classification	Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1][4]

- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]
- H302: Harmful if swallowed.
- H332: Harmful if inhaled.

Pictogram:

- Exclamation mark (GHS07)

Precautionary Measures and Personal Protection

Strict adherence to the following precautionary statements is essential to ensure the safe handling of **4-Nitroisophthalic acid**.

Type	Precautionary Statement Code	Description
Prevention	P261	Avoid breathing dust.[1][4]
P264	Wash skin thoroughly after handling.[1][4]	
P271	Use only outdoors or in a well-ventilated area.[4]	
P280	Wear protective gloves/ eye protection/ face protection.[1][4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]	
P312	Call a POISON CENTER/ doctor if you feel unwell.[4]	
P332 + P313	If skin irritation occurs: Get medical advice/ attention.[4]	
P337 + P313	If eye irritation persists: Get medical advice/ attention.[4]	
P362	Take off contaminated clothing and wash before reuse.[4]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4]

P405	Store locked up.[4]	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.[4]

Engineering Controls:

- Work should be conducted in a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.[5]
- Skin Protection: Chemical-resistant gloves and protective clothing.[6]
- Respiratory Protection: An approved respirator should be worn if dust is generated.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult or symptoms persist, seek medical attention.
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, or water spray.[5]
- Hazardous Combustion Products: May produce carbon monoxide and nitrogen oxides upon combustion.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment, including a respirator, gloves, and safety goggles.
- Environmental Precautions: Prevent the material from entering drains or water courses.

- Methods for Cleaning Up: Mix the spilled material with an inert absorbent such as sand, and then sweep it up and place it in a tightly sealed container for disposal.

Handling, Storage, and Stability

Handling:

- This product should only be handled by or under the close supervision of individuals qualified in the handling and use of potentially hazardous chemicals.
- Avoid the formation of dust.[\[5\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[6\]](#)
- Keep away from heat, flames, and sparks.

Stability and Reactivity:

- Chemical Stability: Stable under recommended storage conditions.[\[7\]](#)
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Oxidizing agents.

Toxicological and Ecological Information

Detailed experimental protocols for the toxicological and ecological effects of **4-Nitroisophthalic acid** are not readily available in the provided search results. The following is a summary of the available information.

- Acute Toxicity: No specific data is available, but the substance is considered harmful if swallowed or inhaled.

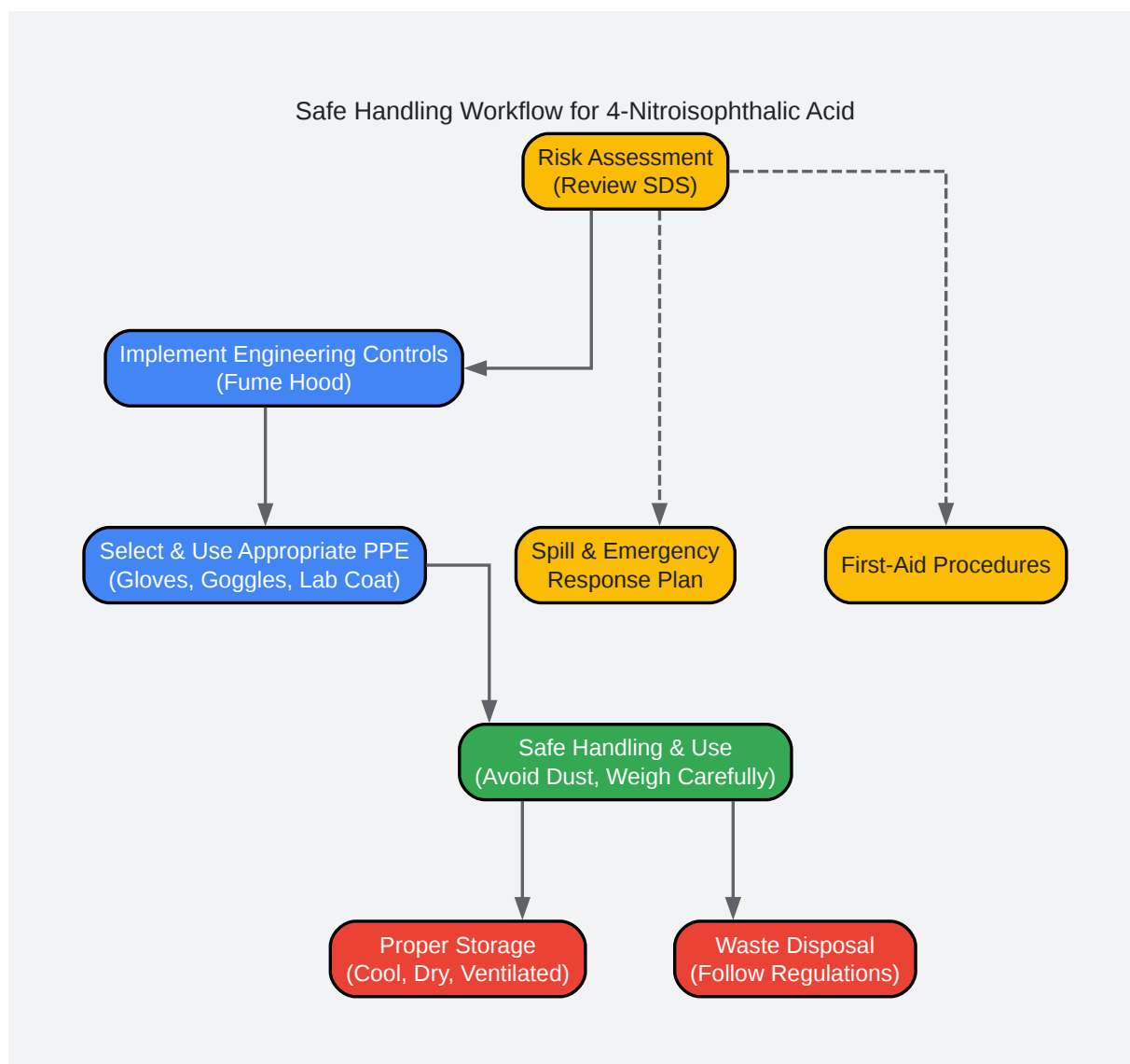
- Ecological Information: No data is available regarding the persistence, degradability, bioaccumulative potential, or mobility in soil.^[2] It is advised to prevent the substance from entering the environment.

Experimental Protocols

Detailed experimental protocols for key experiments such as toxicity assays are not provided in the publicly available safety data sheets. Researchers should consult specialized toxicological databases or conduct their own validated studies to determine specific toxicological profiles.

Visualized Workflow for Safe Chemical Handling

The following diagram illustrates a logical workflow for the safe handling of chemical substances like **4-Nitroisophthalic acid**, from initial assessment to final disposal.



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Caption: General workflow for safe chemical handling.

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